

"Tetrahydrofurfuryl acetate" CAS 637-64-9 properties

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Compound of Interest

Compound Name: Tetrahydro-2-furyl acetate

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An In-Depth Technical Guide to Tetrahydrofurfuryl Acetate (CAS 637-64-9)

Authored by a Senior Application Scientist

This document provides a comprehensive technical overview of Tetrahydrofurfuryl acetate (THFA acetate), CAS 637-64-9. It is intended for researchers, chemists, and formulation scientists who require a deep understanding of this compound's properties, synthesis, and applications. The structure of this guide is designed to logically present the scientific narrative of THFA acetate, moving from its fundamental characteristics to its practical implementation and analysis.

Introduction and Molecular Overview

Tetrahydrofurfuryl acetate is a heterocyclic ester valued for its unique combination of properties: a pleasant, fruity aroma, excellent solvency, and a favorable safety profile for many applications.[1][2][3] Structurally, it consists of a saturated five-membered tetrahydrofuran ring with an acetoxymethyl substituent at the 2-position.[4][5] This structure imparts a moderate polarity and the ability to engage in hydrogen bonding, which are key to its function as a solvent and chemical intermediate.

Derived from tetrahydrofurfuryl alcohol (THFA), a bio-based chemical often produced from agricultural biomass, THFA acetate is considered a more environmentally responsible choice in certain contexts.[6] Its primary applications are found in the flavor and fragrance industries, but

its utility extends to roles as a specialty solvent in coatings and a building block in pharmaceutical synthesis.[\[2\]](#)[\[7\]](#)

Physicochemical Properties: A Quantitative Analysis

Understanding the physical and chemical properties of THFA acetate is paramount for its effective use in experimental design and formulation. Its high boiling point and good miscibility with organic solvents are particularly noteworthy.

Property	Value	Source(s)
CAS Number	637-64-9	[1] [4] [8]
Molecular Formula	C ₇ H ₁₂ O ₃	[1] [4] [8]
Molecular Weight	144.17 g/mol	[4] [8] [9]
Appearance	Colorless to pale yellow liquid	[1] [3] [10]
Odor	Mild, sweet, fruity, ethereal	[1] [2] [5] [10]
Boiling Point	194-195 °C at 753-760 mmHg	[4] [8] [10]
Density	1.058 - 1.064 g/mL at 25 °C	[4] [8] [10] [11]
Refractive Index (n _D ²⁰)	1.435 - 1.440	[2] [4] [8] [11]
Flash Point	81 - 84 °C (177.8 - 183.2 °F)	[5] [8] [12] [13]
Solubility	Sparingly soluble to miscible in water; soluble in ethanol, ether, chloroform	[1] [2] [4] [5] [10]

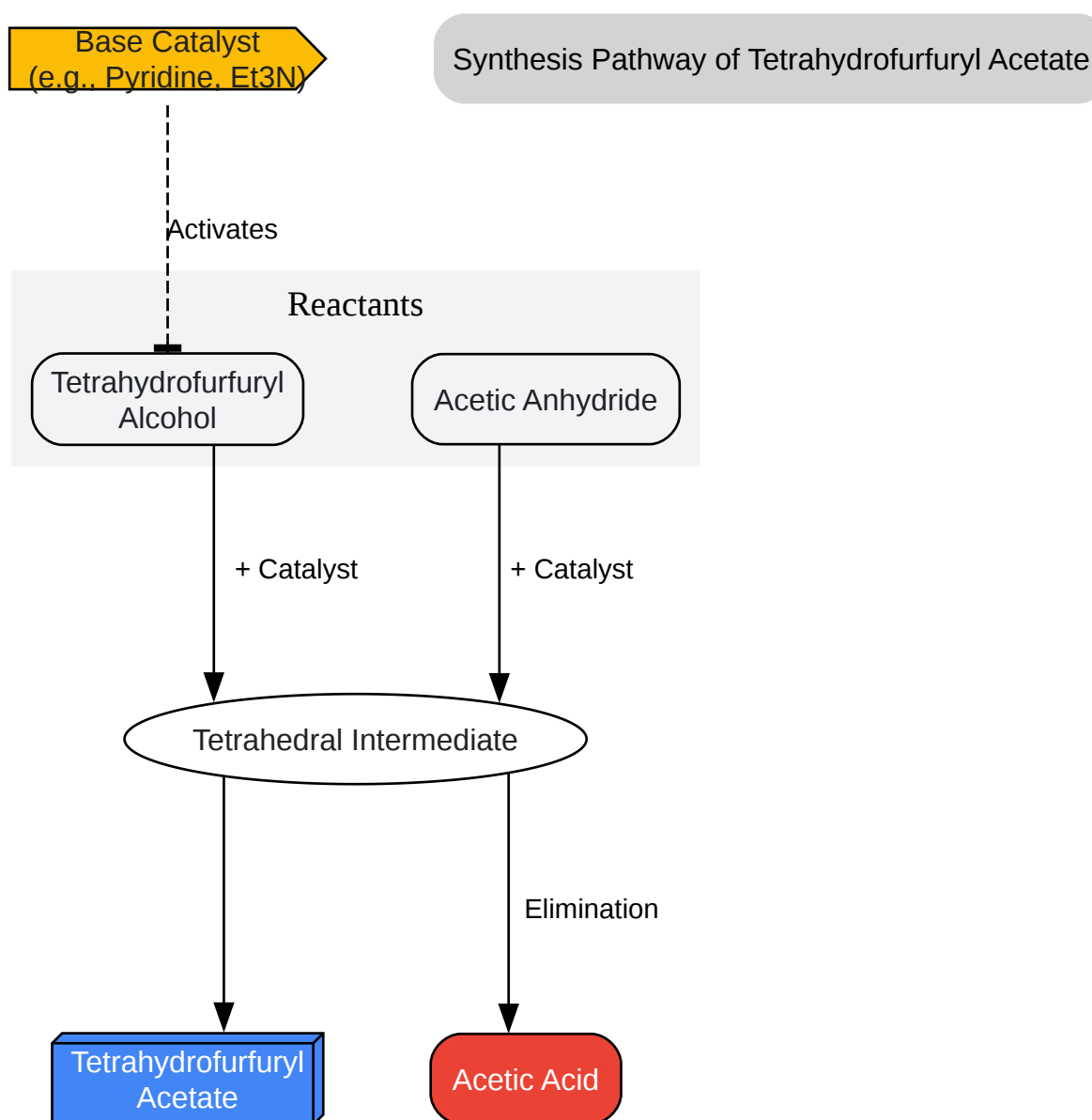
The relatively high flash point classifies it as a combustible liquid, which requires appropriate handling and storage protocols but makes it less volatile and hazardous than many common low-boiling-point solvents.[\[8\]](#)[\[12\]](#)

Synthesis Pathway and Experimental Protocol

THFA acetate is most commonly synthesized via the esterification of tetrahydrofurfuryl alcohol with an acetylating agent. The choice of agent and catalyst is critical for optimizing yield and purity. The reaction with acetic anhydride is often preferred in a laboratory setting for its favorable kinetics.

Typical Reaction Mechanism

The synthesis is a classic nucleophilic acyl substitution. The hydroxyl group of tetrahydrofurfuryl alcohol attacks one of the carbonyl carbons of acetic anhydride. This is typically facilitated by a base catalyst which deprotonates the alcohol, increasing its nucleophilicity, and neutralizes the acetic acid byproduct.



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Caption: Synthesis Pathway of Tetrahydrofurfuryl Acetate

Laboratory-Scale Synthesis Protocol

This protocol describes a robust method for synthesizing THFA acetate, incorporating self-validating checkpoints for reaction monitoring and purification.

Materials:

- Tetrahydrofurfuryl alcohol (THFA), 99%
- Acetic anhydride (Ac_2O), $\geq 98\%$
- Triethylamine (Et_3N) or Pyridine
- Diethyl ether (anhydrous)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask, reflux condenser, magnetic stirrer, addition funnel, separatory funnel

Procedure:

- **Reaction Setup:** In a flame-dried 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve 10.2 g (0.1 mol) of tetrahydrofurfuryl alcohol in 50 mL of anhydrous diethyl ether. Add 12.1 g (0.12 mol) of triethylamine as a base and acid scavenger.
- **Addition of Acetylating Agent:** Place 11.2 g (0.11 mol) of acetic anhydride into an addition funnel. Cool the reaction flask to 0 °C in an ice bath and add the acetic anhydride dropwise over 30 minutes with vigorous stirring. The causality here is to control the exothermic reaction and prevent side product formation.

- **Reaction Monitoring:** After the addition is complete, allow the mixture to warm to room temperature and stir for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) by taking small aliquots. The disappearance of the THFA starting material indicates completion.
- **Workup and Extraction:** Quench the reaction by slowly adding 50 mL of deionized water. Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with 50 mL of saturated NaHCO_3 solution (to remove excess acetic anhydride and acetic acid), 50 mL of water, and 50 mL of brine. The bicarbonate wash is a critical self-validating step; cessation of CO_2 effervescence indicates successful neutralization.
- **Drying and Solvent Removal:** Dry the separated organic layer over anhydrous MgSO_4 , filter, and concentrate the filtrate using a rotary evaporator to remove the diethyl ether.
- **Purification:** The resulting crude oil should be purified by vacuum distillation to yield pure tetrahydrofurfuryl acetate.^{[9][14]} The high boiling point necessitates vacuum conditions to prevent thermal decomposition.

Applications in Research and Development

THFA acetate's utility spans multiple scientific domains.

- **Flavor & Fragrance Chemistry:** It is a FEMA-recognized flavoring agent (FEMA 3055) used to impart sweet, fruity, or honey-like notes in food products and fragrances.^{[1][2][10][14]} Typical usage levels are low, in the ppm range for baked goods and beverages.^[5]
- **Pharmaceutical Intermediate:** In drug development, it serves as a versatile intermediate and a specialty solvent.^[7] Its parent alcohol, THFA, is a known precursor for various molecular scaffolds, and the acetate can be used as a protected form of the alcohol or as a building block itself.^[6]
- **Solvent Applications:** It acts as a high-boiling, effective solvent for resins, coatings, and inks.^{[2][3]} Its solvency power and low evaporation rate are advantageous in formulations where controlled drying times are required.^[2]
- **Polymer and Materials Science:** The compound can be used as a plasticizer in certain polymer formulations to enhance flexibility.^[2]

Spectroscopic and Analytical Characterization

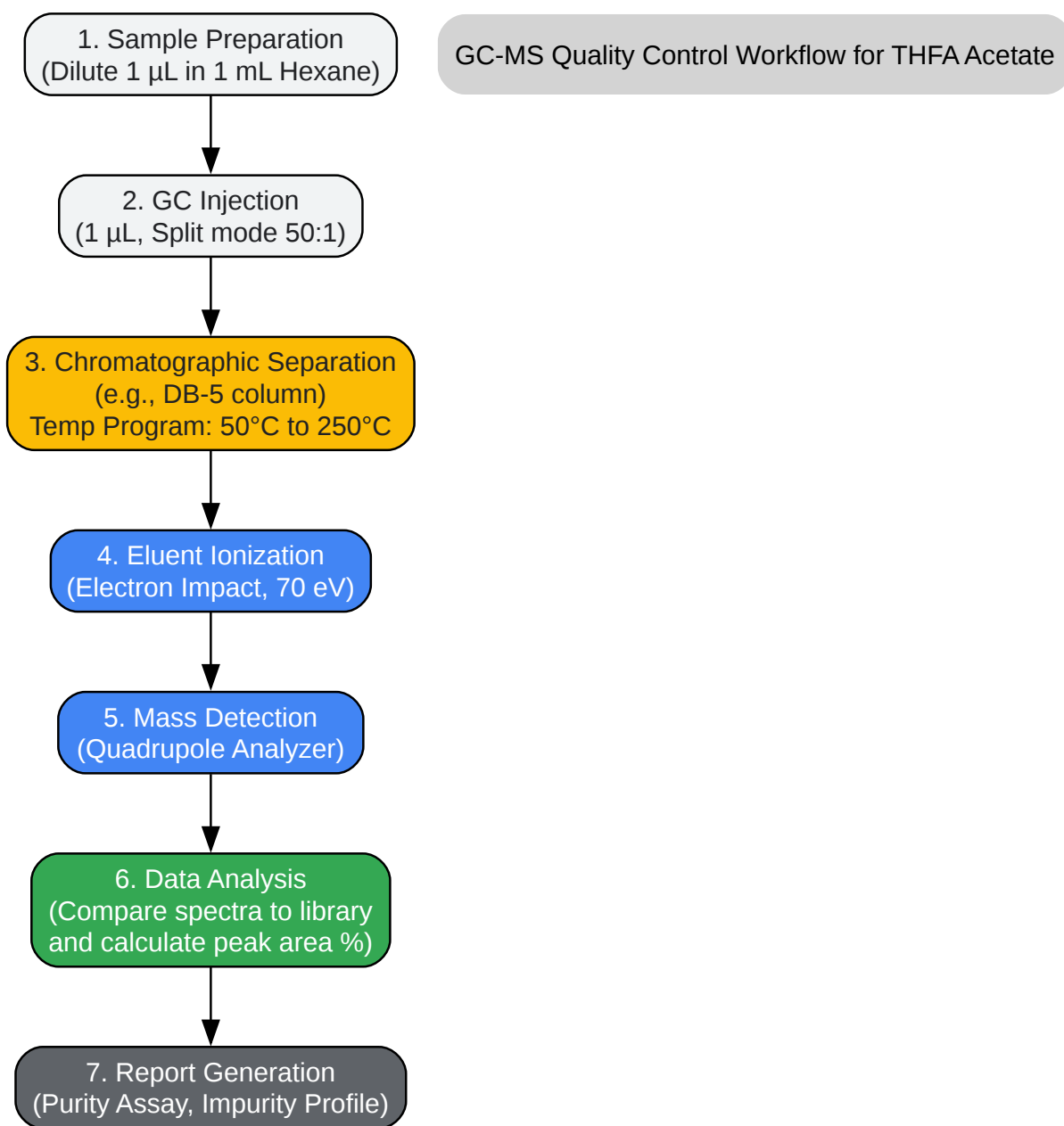
Accurate identification and purity assessment are critical. A combination of NMR, IR, and MS is typically employed.

Spectroscopic Data Summary

Technique	Key Features and Peaks	Source(s)
¹ H NMR	(CDCl ₃) δ ~4.0-4.2 ppm (m, -O-CH ₂ -), δ ~3.7-3.9 ppm (m, ring -CH ₂ -O-), δ ~2.05 ppm (s, -C(O)CH ₃), δ ~1.5-2.0 ppm (m, other ring protons)	[15]
IR Spectroscopy	Strong C=O stretch (~1740 cm ⁻¹), C-O stretch (~1240 cm ⁻¹ and ~1050 cm ⁻¹)	[4][16]
Mass Spectrometry (EI-MS)	m/z 71 (base peak, [C ₄ H ₇ O] ⁺), 43 ([C ₂ H ₃ O] ⁺), 99, 144 (M ⁺ , molecular ion)	[4][17]

Quality Control Workflow: GC-MS Analysis

Gas Chromatography-Mass Spectrometry (GC-MS) is the definitive method for assessing the purity of THFA acetate and identifying any residual starting materials or byproducts from synthesis.



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Caption: GC-MS Quality Control Workflow for THFA Acetate

Safety, Handling, and Toxicology

While THFA acetate is considered to have low toxicity, proper laboratory safety protocols are mandatory.^{[3][18]}

- **Hazard Identification:** It is classified as a combustible liquid.[8][12] It may cause eye irritation upon direct contact.[1][4] The toxicological properties have not been fully investigated, so exposure should be minimized.[12][19]
- **Handling:** Handle in a well-ventilated area, away from open flames and sources of ignition. [12][20] Wear appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat.[11][12]
- **Storage:** Store in a cool, dry, well-ventilated place in tightly sealed containers.[2][19][20]
- **Toxicological Profile:** Upon absorption, esters of tetrahydrofurfuryl alcohol are expected to hydrolyze to THFA and the corresponding carboxylic acid (acetic acid).[18] The Joint FAO/WHO Expert Committee on Food Additives (JECFA) concluded it poses "no safety concern at current levels of intake when used as a flavouring agent".[4]

Conclusion

Tetrahydrofurfuryl acetate (CAS 637-64-9) is a multifaceted compound whose utility is grounded in its distinct physicochemical properties. Its role as a bio-sourced solvent, a key flavor and fragrance component, and a synthetic intermediate makes it a valuable tool for chemists and researchers. A thorough understanding of its synthesis, analytical characterization, and safe handling procedures, as detailed in this guide, is essential for leveraging its full potential in both academic and industrial settings.

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